

# A Preliminary Technical Investigation of Diopside from the Tsumeb Mine, Namibia

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## Compound of Interest

Compound Name: *DIOPTASE*

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## Introduction

**Diopside**, a hydrated copper silicate with the ideal chemical formula  $\text{Cu}_6\text{Si}_6\text{O}_{18} \cdot 6\text{H}_2\text{O}$ , is a mineral renowned for its striking emerald-green color and well-formed trigonal crystals.[1][2] The Tsumeb Mine in Namibia is celebrated for producing some of the world's finest **diopside** specimens, characterized by their exceptional color, transparency, and crystal size.[3][4] This technical guide provides a preliminary investigation into the core mineralogical and crystallographic properties of **diopside** from this historic locality, summarizing available quantitative data and outlining the geological context of its formation. While **diopside** is primarily of interest to mineralogists and collectors, its well-defined crystalline structure and composition can be of comparative interest in materials science and for understanding copper-based compounds.

## Geological Setting of the Tsumeb Mine

The Tsumeb ore deposit is a complex polymetallic deposit hosted in Neoproterozoic dolomites of the Otavi Group.[5][6] The mineralization is situated within a pipe-like structure filled with sandstone and breccia.[5] A key feature of the Tsumeb mine is the presence of three distinct oxidation zones, which have facilitated the formation of a diverse and extensive array of secondary minerals.[5][6] The primary ore is rich in copper, lead, zinc, arsenic, and germanium.[6] The interaction of oxygen-rich groundwater with these primary sulfide ores has led to the formation of a unique assemblage of secondary minerals, including **diopside**. [7]

**Diopase** at Tsumeb is predominantly found in the second and third oxidation zones.<sup>[2]</sup> Its formation is closely associated with areas of intense silicification and is often found in conjunction with calcite and dolomite.<sup>[2]</sup>

## Mineralogical and Physical Properties

**Diopase** from Tsumeb exhibits a deep emerald-green to a slightly bluish-green hue, with a vitreous to sub-adamantine luster.<sup>[2]</sup> It is typically transparent to translucent. The mineral is known for its brittleness and a perfect rhombohedral cleavage.<sup>[1]</sup>

Property	Value	Source(s)
Chemical Formula	$\text{Cu}_6\text{Si}_6\text{O}_{18} \cdot 6\text{H}_2\text{O}$	<sup>[1]</sup>
Color	Emerald-green to bluish-green	<sup>[2]</sup>
Luster	Vitreous to sub-adamantine	<sup>[2]</sup>
Transparency	Transparent to translucent	<sup>[2]</sup>
Hardness (Mohs)	5	<sup>[1]</sup>
Specific Gravity	3.28–3.35	<sup>[1]</sup>
Cleavage	Perfect on {1011}	<sup>[1]</sup>
Fracture	Conchoidal	<sup>[1]</sup>

## Chemical Composition

The ideal chemical formula for **diopase** is  $\text{Cu}_6\text{Si}_6\text{O}_{18} \cdot 6\text{H}_2\text{O}$ . A detailed, modern quantitative chemical analysis (e.g., by electron microprobe or ICP-MS) of a **diopase** specimen specifically from the Tsumeb mine was not available in the reviewed public literature. Such an analysis would provide the precise weight percentages of the constituent oxides ( $\text{CuO}$ ,  $\text{SiO}_2$ ,  $\text{H}_2\text{O}$ ) and identify any trace element substitutions. For the purposes of this guide, the theoretical composition based on the ideal formula is presented below.

Element	Weight %
O	40.596%
Cu	40.310%
Si	17.816%
H	1.279%

Calculated from the ideal end-member formula.

## Crystallography

**Diopase** crystallizes in the trigonal system, with the space group R3. A key study on the crystal structure of **diopase** provided a detailed refinement of its atomic arrangement. The structure consists of rings of six silicate tetrahedra ( $[\text{Si}_6\text{O}_{18}]^{12-}$ ) stacked along the c-axis, which are linked by copper atoms. The copper ions are in a distorted octahedral coordination with four oxygen atoms from the silicate rings and two water molecules.

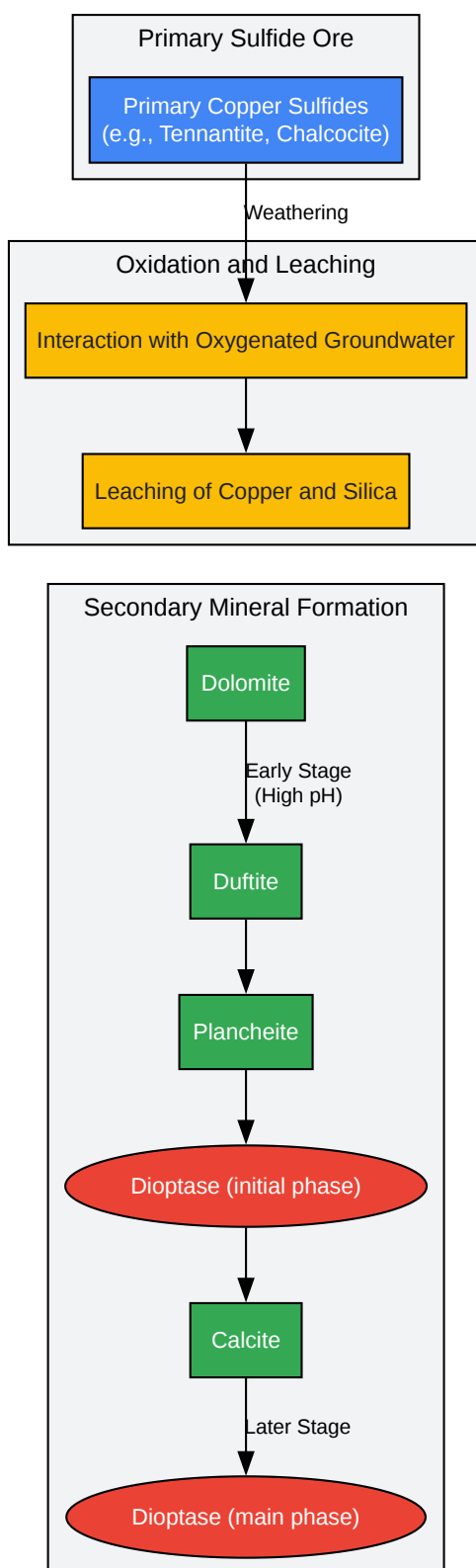
Crystallographic Parameter	Value	Source
Crystal System	Trigonal	[1]
Space Group	R3	[1]
Unit Cell Parameter 'a'	14.566 Å	[1]
Unit Cell Parameter 'c'	7.778 Å	[1]
Unit Cell Volume (Calculated)	1429.15 Å <sup>3</sup>	[1]
Common Crystal Forms at Tsumeb	{110} (hexagonal prism), {021} (rhombohedron)	[2]

## Paragenesis and Formation

**Diopase** is a secondary mineral at Tsumeb, formed through the oxidation of primary copper sulfide ores in a silica-rich environment. The paragenetic sequence, or the order of mineral

formation, can vary within different parts of the orebody. However, a general sequence for the formation of **diopase** and associated minerals in the oxidation zones has been described. Keller (1977a) placed **diopase** in a paragenetic sequence that suggests its formation at relatively high pH values.[\[2\]](#)

The following diagram illustrates a conceptual workflow of the formation of secondary copper minerals, including **diopase**, at the Tsumeb mine.



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Paragenetic sequence of **Diopside** at Tsumeb.

## Experimental Protocols

Detailed experimental protocols for the analysis of **diopase** from Tsumeb are not extensively documented in single publications. The following are generalized methodologies for the key analytical techniques used in the characterization of such minerals.

### Single-Crystal X-ray Diffraction (SC-XRD)

The crystallographic data presented in this guide are based on studies that would have employed single-crystal X-ray diffraction. A general protocol for this technique involves:

- **Crystal Selection and Mounting:** A small, high-quality single crystal (typically < 0.5 mm) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam (commonly Mo K $\alpha$  or Cu K $\alpha$  radiation) is directed at the crystal. The crystal is rotated, and the diffraction pattern is recorded by a detector.[\[8\]](#)[\[9\]](#)
- **Structure Solution and Refinement:** The positions and intensities of the diffraction spots are used to determine the unit cell parameters and space group. The atomic positions are then determined and refined using specialized software to achieve the best fit between the observed and calculated diffraction patterns.[\[8\]](#)

### Electron Probe Microanalysis (EPMA)

While specific data for Tsumeb **diopase** is not presented, a general protocol for the quantitative chemical analysis of silicate minerals like **diopase** using an electron microprobe is as follows:

- **Sample Preparation:** A fragment of the mineral is embedded in epoxy and polished to a flat, smooth surface. The sample is then coated with a thin layer of carbon to ensure electrical conductivity.[\[10\]](#)[\[11\]](#)
- **Analysis:** The sample is placed in the electron microprobe. A focused beam of electrons is directed at the sample, causing the emission of characteristic X-rays from the elements present.[\[10\]](#)

- Data Acquisition and Correction: The wavelengths and intensities of the emitted X-rays are measured using wavelength-dispersive spectrometers. These intensities are compared to those from standards of known composition. The raw data is then corrected for matrix effects (atomic number, absorption, and fluorescence - ZAF corrections) to yield quantitative elemental concentrations.[10][12]

## Conclusion

**Diopase** from the Tsumeb mine represents a mineral of exceptional quality and crystallographic perfection. This guide has summarized the key mineralogical, physical, and crystallographic data available in the public domain. While a comprehensive quantitative chemical analysis and detailed experimental protocols for Tsumeb specimens are not readily available, the existing data provides a solid foundation for understanding the fundamental properties of this copper silicate. The paragenetic sequence highlights its formation within a complex and unique geochemical environment. Further research employing modern analytical techniques on authenticated Tsumeb **diopase** specimens would be invaluable to refine our understanding of its precise chemical composition and formation conditions.

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